

Comprehensive Spectroscopic Profiling of Ethyl [(4-methylphenyl)amino]acetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl [(4-methylphenyl)amino]acetate

CAS No.: 21911-68-2

Cat. No.: B1281872

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Executive Summary & Compound Identity

Ethyl [(4-methylphenyl)amino]acetate, also known as Ethyl p-tolylglycinate, is a critical secondary amine intermediate used extensively in the synthesis of nitrogen-containing heterocycles (e.g., indoles, quinolines) and non-proteinogenic amino acids.^{[1][2][3]} Its structural integrity is defined by a para-substituted aromatic ring coupled to a glycine ester motif.

This guide provides a definitive spectroscopic reference (NMR, IR, MS) for researchers validating this compound in drug development or organic synthesis workflows.

Compound Identifiers

Parameter	Details
IUPAC Name	Ethyl 2-[(4-methylphenyl)amino]acetate
Common Names	Ethyl p-tolylglycinate; N-(4-Methylphenyl)glycine ethyl ester
CAS Registry Number	21911-68-2
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol
Appearance	Off-white to yellow solid or oil (purity dependent)

Synthesis & Experimental Protocol

To ensure the spectroscopic data provided below correlates with high-purity material, the following standard synthesis protocol is recommended. This method minimizes N,N-dialkylation byproducts.[3]

Reaction Workflow

The synthesis typically involves the N-alkylation of p-toluidine with ethyl bromoacetate in the presence of a mild base.[3]



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Figure 1: Step-wise synthesis and purification workflow for Ethyl p-tolylglycinate.

Detailed Protocol

- Reaction: Dissolve p-toluidine (10 mmol) and sodium bicarbonate (12 mmol) in ethanol (20 mL). Add ethyl bromoacetate (10 mmol) dropwise at room temperature. Heat to reflux for 6–12 hours.

- Monitoring: Monitor by TLC (Hexane:EtOAc 4:1). The starting amine () should disappear, replaced by the mono-alkylated product ().^[3]
- Workup: Remove ethanol under reduced pressure. Resuspend the residue in ethyl acetate (50 mL) and wash with water (2 x 20 mL) to remove inorganic salts.^[3] Dry the organic layer over anhydrous .
- Purification: Concentrate in vacuo. If necessary, purify via silica gel flash chromatography eluting with Hexane/EtOAc (9:1 to 8:2).^[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below is consistent with a pure sample dissolved in deuterated chloroform ().

¹H NMR Data (300 MHz,)

The proton spectrum is characterized by a distinct AA'BB' aromatic system and the ethyl ester pattern.^[3]

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
7.00	Doublet (d)	2H	8.4	Ar-H (meta)	Protons meta to the amino group (ortho to methyl).[3]
6.54	Doublet (d)	2H	8.4	Ar-H (ortho)	Protons ortho to the electron-donating amino group (shielded).[3]
4.79	Broad Singlet (br s)	1H	-	N-H	Exchangeable amine proton; shift varies with concentration.[3]
4.23	Quartet (q)	2H	7.1	O-CH -CH	Typical deshielded methylene of an ethyl ester.[3]
3.86	Singlet (s)	2H	-	N-CH -CO	Methylene isolated between amine and carbonyl.[3]
2.25	Singlet (s)	3H	-	Ar-CH	Methyl group attached to the aromatic ring.[3]

1.29	Triplet (t)	3H	7.1	O-CH -CH	Methyl group of the ethyl ester.[3]
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C NMR Data (75 MHz,)

Shift (, ppm)	Carbon Type	Assignment
171.5	Quaternary (C=O)	Ester carbonyl.[3]
145.2	Quaternary (Ar-C)	Aromatic C-N (Ipso).[3] Deshielded by nitrogen.
129.8	CH (Ar)	Aromatic C-H (Meta).[3]
127.5	Quaternary (Ar-C)	Aromatic C-Me (Para).[3]
113.2	CH (Ar)	Aromatic C-H (Ortho).[3] Shielded by resonance donation from N.
61.2	CH	Ester O-CH .[3]
46.3	CH	Glycine N-CH .[3]
20.4	CH	Aromatic methyl (Tolyl).[3][4]
14.2	CH	Ester methyl.[3]

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the secondary amine and the ester functionality.

Wavenumber (cm)	Functional Group	Mode	Description
3350 – 3400	N-H	Stretch	Single sharp band characteristic of a secondary amine.
2980, 2920	C-H (Aliphatic)	Stretch	Alkyl C-H stretches from ethyl and methylene groups.[3]
1730 – 1745	C=O[3][4] (Ester)	Stretch	Strong, sharp carbonyl peak.[3]
1615, 1520	C=C (Aromatic)	Stretch	Ring breathing modes; 1615 is enhanced by N-conjugation.
1180 – 1200	C-O	Stretch	Ester C-O-C stretching vibration.
810 – 820	C-H (Ar)	Bend	Out-of-plane bending for para-disubstituted benzene.[3]

Mass Spectrometry (MS)

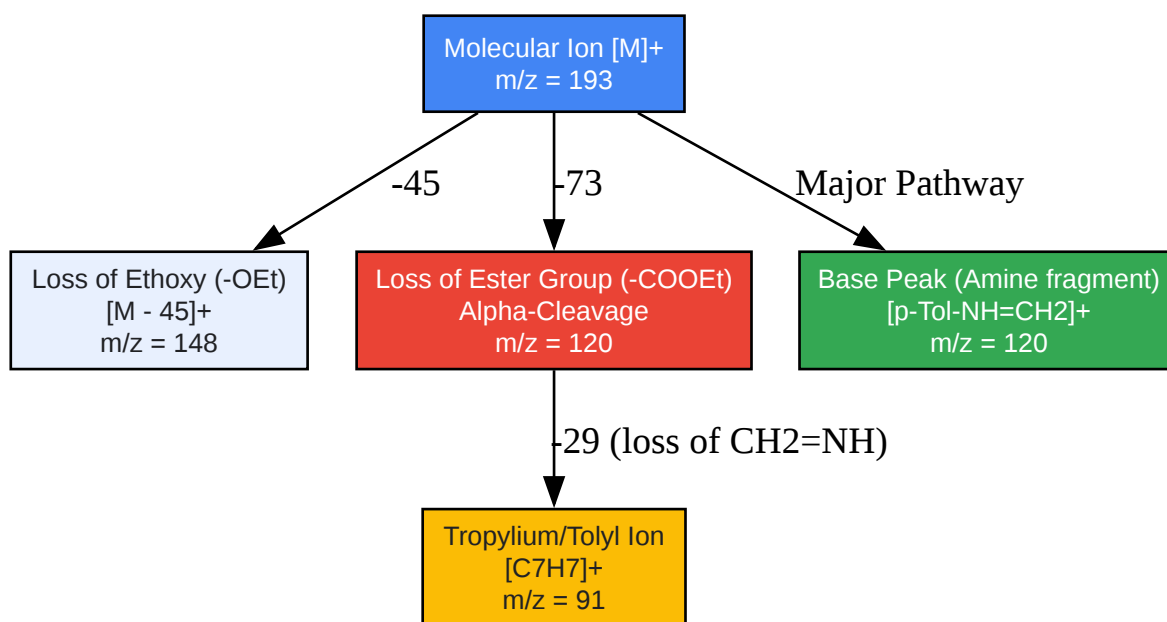
Method: EI (Electron Impact) or ESI (Electrospray Ionization).[3] Molecular Ion:

193

[3]

Fragmentation Logic

In Electron Impact (EI) MS, the molecule undergoes predictable fragmentation. The stability of the aromatic amine directs the cleavage.



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Figure 2: Primary fragmentation pathways observed in EI-MS for Ethyl p-tolylglycinate.[3]

- m/z 193: Molecular ion.[3]
- m/z 120 (Base Peak): Formed via
-cleavage next to the nitrogen, losing the carbethoxy group (, mass 73).[3] This generates the resonance-stabilized iminium ion .[3]
- m/z 106:
-Toluidine radical cation fragment .
- m/z 91: Tropylium ion , characteristic of benzyl/tolyl groups.[3]

References

- Photoredox Cross-Dehydrogenative Coupling of N-Aryl Glycines. *Journal of Organic Chemistry*, 2022.[3] (Provides ¹H NMR data for Ethyl p-tolylglycinate).[3]
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- Santa Cruz Biotechnology. Product Data Sheet: **Ethyl [(4-methylphenyl)amino]acetate** (CAS 21911-68-2).[3] [3]
- Spectral Database for Organic Compounds (SDBS). General reference for p-toluidine and glycine ester fragment shifts.

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